

An In-depth Technical Guide to (Z)-2-Hexenoic Acid

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Compound of Interest

Compound Name: (Z)-2-Hexenoic acid

Cat. No.: B074312

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This guide provides a detailed overview of the physicochemical properties of **(Z)-2-Hexenoic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Information

(Z)-2-Hexenoic acid, also known as cis-2-hexenoic acid, is a medium-chain unsaturated fatty acid.^{[1][2][3]} Its fundamental properties, including molecular formula and weight, are crucial for a variety of research and development applications.

Physicochemical Data

The quantitative properties of **(Z)-2-Hexenoic acid** are summarized in the table below. These values are essential for experimental design, formulation, and chemical synthesis.

| Property | Value | Source |
|-------------------------------|---------------------------------------|--------|
| Molecular Formula | C6H10O2 | [2][4] |
| Molecular Weight | 114.14 g/mol | [2][4] |
| Average Molecular Weight | 114.1424 g/mol | |
| Monoisotopic Molecular Weight | 114.068079564 Da | |
| IUPAC Name | (2Z)-hex-2-enoic acid | |
| CAS Number | 1577-28-2 | [1][3] |
| Boiling Point | 211-217 °C (estimated) | [3][4] |
| Water Solubility | 2.44 - 7.069 g/L at 25 °C (estimated) | [3][4] |
| logP (o/w) | 1.6 - 1.865 (estimated) | [3][4] |

Experimental Protocols

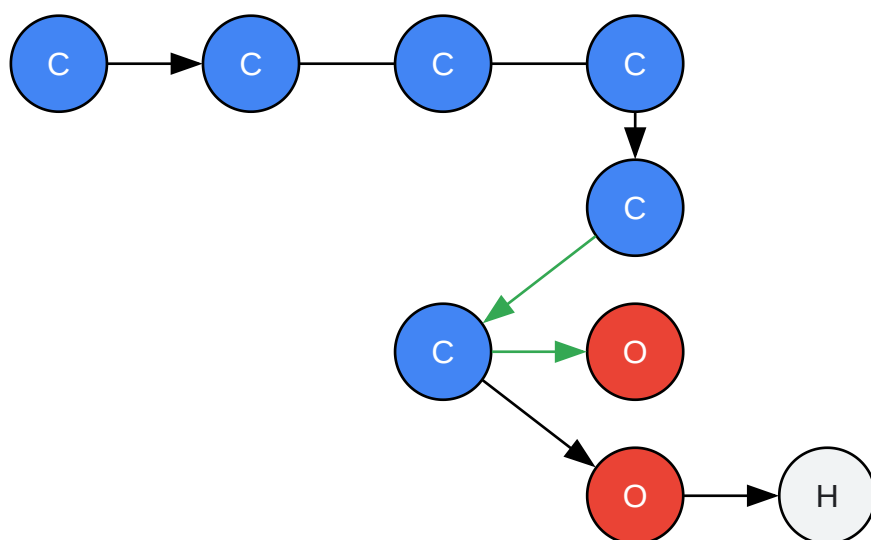
The molecular weight and formula for **(Z)-2-Hexenoic acid** are typically determined and confirmed through a combination of computational methods and analytical techniques.

Computational Method: The molecular formula is determined by the elemental composition of the molecule. The molecular weight is calculated based on the atomic weights of the constituent atoms (6 carbons, 10 hydrogens, and 2 oxygens). These are standard computed properties available in chemical databases.[2]

Analytical Confirmation: Mass spectrometry is a key experimental technique used to confirm the molecular weight of a compound. In this process, the molecule is ionized, and the mass-to-charge ratio of the resulting ions is measured, providing an accurate molecular weight. Gas chromatography can also be used for the analysis of this compound.[5]

Molecular Structure

The diagram below illustrates the chemical structure of **(Z)-2-Hexenoic acid**, highlighting the 'Z' configuration of the double bond between the second and third carbon atoms.



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Caption: Molecular structure of **(Z)-2-Hexenoic acid**.

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References

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